

N-(2,6-Dichlorophenyl)anthranilic acid IUPAC name

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N-(2,6-Dichlorophenyl)anthranilic acid*

Cat. No.: *B028810*

[Get Quote](#)

An In-depth Technical Guide to 2-((2,6-dichlorophenyl)amino)benzoic acid

This technical guide provides a comprehensive overview of **N-(2,6-Dichlorophenyl)anthranilic acid**, including its chemical identity, synthesis, and biological relevance. The content is tailored for researchers, scientists, and professionals in drug development.

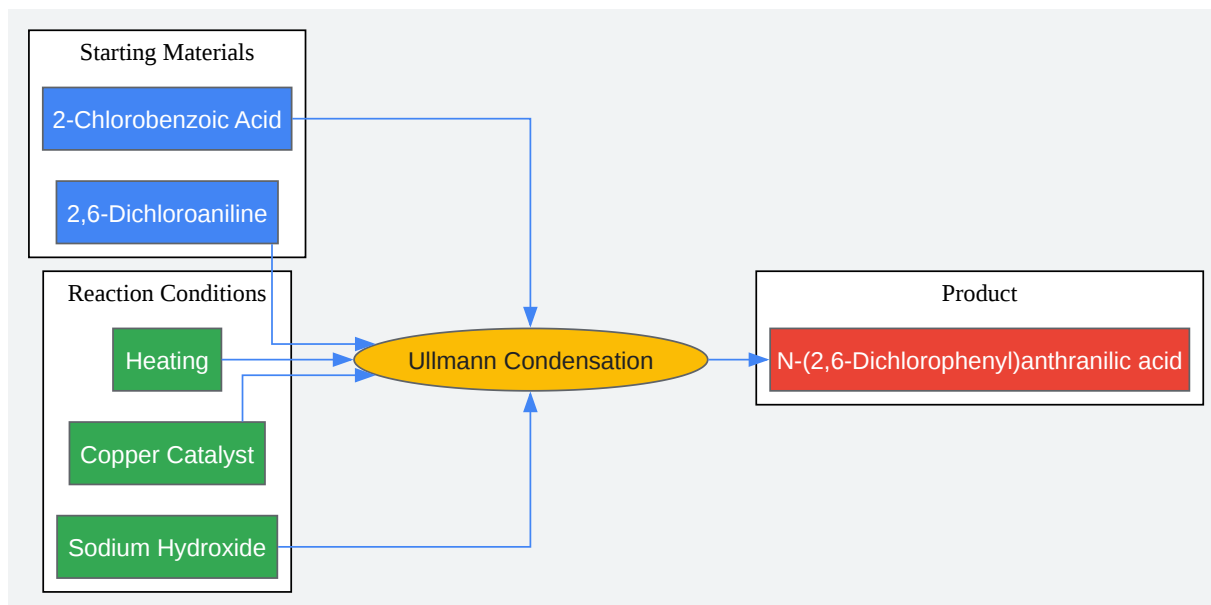
Chemical Identity

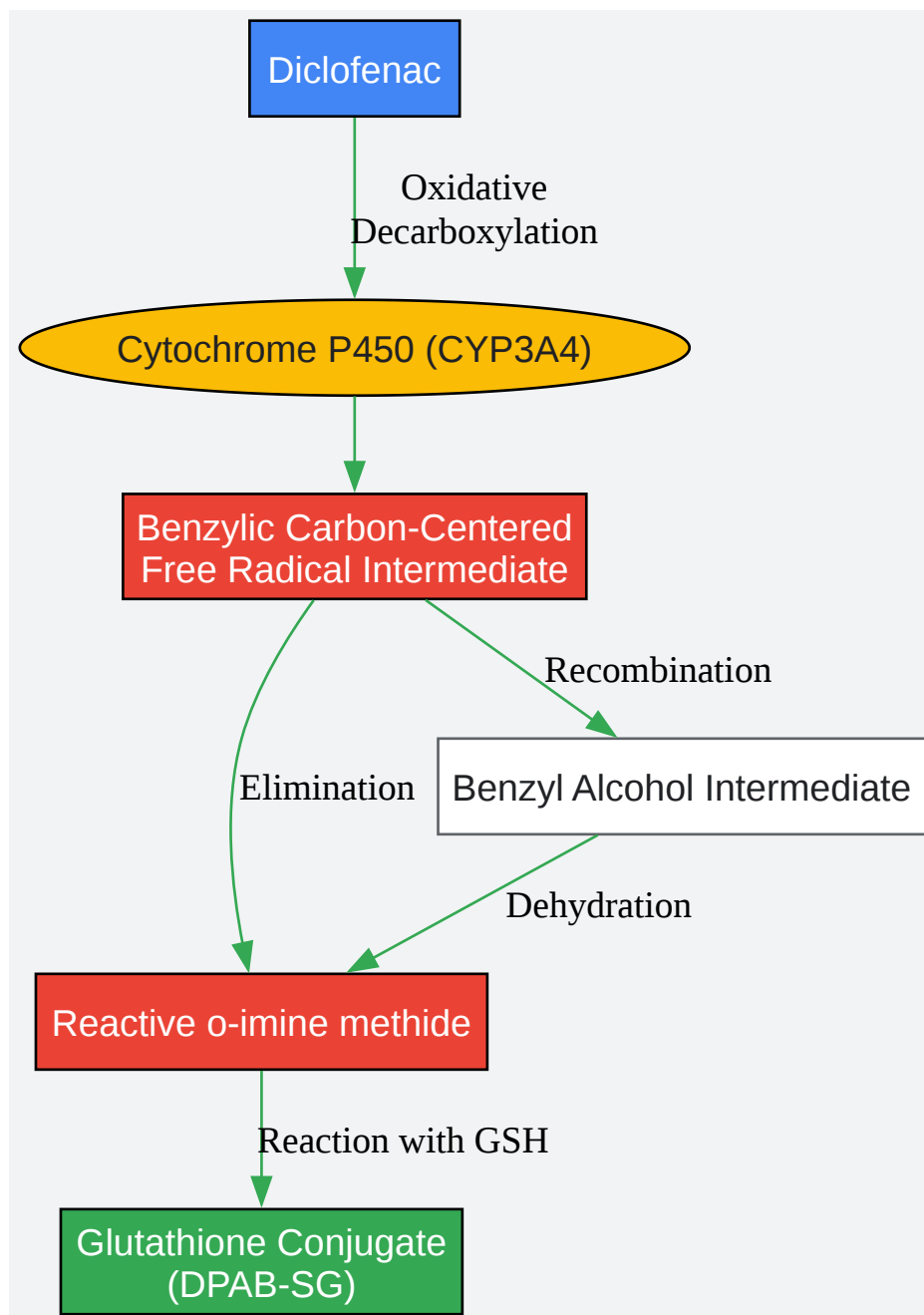
The IUPAC name for **N-(2,6-Dichlorophenyl)anthranilic acid** is 2-((2,6-dichlorophenyl)amino)benzoic acid.^{[1][2][3]} It is also known by several synonyms, including N-(2,6-dichloroanilino)benzoic acid and is recognized as a metabolite of the widely used nonsteroidal anti-inflammatory drug (NSAID), diclofenac, often referred to as Diclofenac Carboxylic Acid.^{[1][3][4]}

Identifier	Value
IUPAC Name	2-((2,6-dichlorophenyl)amino)benzoic acid
CAS Number	13625-57-5
Molecular Formula	C13H9Cl2NO2
Molecular Weight	282.12 g/mol [1] [2]
Canonical SMILES	<chem>C1=CC=C(C(=C1)C(=O)O)NC2=C(C=CC=C2Cl)Cl</chem>
InChI Key	FAFKIFYBYASEDL-UHFFFAOYSA-N

Synthesis Protocols

The synthesis of 2-((2,6-dichlorophenyl)amino)benzoic acid is a key process in the production of related pharmaceutical compounds. One common laboratory-scale method involves the reaction of 2,6-dichloroaniline with a suitable benzoic acid derivative. A general workflow for its synthesis is outlined below.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Buy N-(2,6-Dichlorophenyl)anthranilic acid | 13625-57-5 [smolecule.com]
- 2. 2-[(2,6-dichlorophenyl)amino]benzoic acid synthesis - chemicalbook [chemicalbook.com]
- 3. CAS 13625-57-5: 2-[(2,6-dichlorophenyl)amino]benzoic acid [cymitquimica.com]
- 4. 2-((2,6-Dichlorophenyl)amino)benzoic acid | CAS 13625-57-5 | Chemical-Suppliers [chemical-suppliers.eu]
- To cite this document: BenchChem. [N-(2,6-Dichlorophenyl)anthranilic acid IUPAC name]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b028810#n-2-6-dichlorophenyl-anthranilic-acid-iupac-name]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com